

# physical properties of 4-Amino-2,3-difluorobenzotrifluoride

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## Compound of Interest

Compound Name: 4-Amino-2,3-difluorobenzotrifluoride

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## Technical Guide: 4-Amino-2,3-difluorobenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical properties of **4-Amino-2,3-difluorobenzotrifluoride**, a key intermediate in modern pharmaceutical and agrochemical synthesis.

## Core Physical and Chemical Properties

**4-Amino-2,3-difluorobenzotrifluoride** (CAS No. 123950-46-9) is a substituted aniline derivative. The presence of both fluorine atoms and a trifluoromethyl group significantly influences its chemical reactivity and physical characteristics, making it a valuable building block in the synthesis of complex molecules.<sup>[1][2]</sup>

## Data Presentation: Physical Property Summary

The following table summarizes the key physical properties of **4-Amino-2,3-difluorobenzotrifluoride**. It is important to note that some of the available data is based on computational predictions and should be confirmed by experimental analysis for critical applications.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>4</sub> F <sub>5</sub> N	PubChem[2]
Molecular Weight	197.11 g/mol	PubChem[2]
Melting Point	No experimental data found.	
Boiling Point	No experimental data found.	
Density	1.474 ± 0.06 g/cm <sup>3</sup> (Predicted)	ChemBlink[3]
Solubility in Water	0.061 g/L at 25 °C (Predicted)	ChemBlink[3]
Flash Point	76.9 ± 18.0 °C (Predicted)	ChemBlink[3]
IUPAC Name	2,3-difluoro-4-(trifluoromethyl)aniline	PubChem[2]

## Role in Drug Development and Chemical Synthesis

Fluorinated compounds play a crucial role in modern drug discovery. The introduction of fluorine atoms into a molecule can significantly enhance its metabolic stability, lipophilicity, and binding affinity to target proteins.[1] **4-Amino-2,3-difluorobenzotrifluoride** serves as a vital pharmaceutical intermediate for introducing these fluorinated moieties into drug candidates, thereby improving their pharmacokinetic and pharmacodynamic profiles.[1] Its structural analogs are known to be precursors in the synthesis of Active Pharmaceutical Ingredients (APIs) for a range of therapeutic areas.[4]

## Experimental Protocols

Detailed experimental protocols for determining the physical properties of **4-Amino-2,3-difluorobenzotrifluoride** are not readily available in the public domain. However, standard laboratory procedures can be employed.

### Melting Point Determination (General Protocol)

A calibrated melting point apparatus would be used. A small, dry sample of **4-Amino-2,3-difluorobenzotrifluoride** is packed into a capillary tube. The tube is placed in the apparatus,

and the temperature is increased at a slow, controlled rate. The temperature range from which the substance begins to melt to when it is completely liquid is recorded as the melting point.

## Boiling Point Determination (General Protocol for Distillation)

For the determination of the boiling point, a distillation setup would be assembled. The compound is heated in a flask, and the temperature of the vapor that distills is measured by a thermometer placed at the vapor outlet. The constant temperature observed during the distillation of the pure liquid is its boiling point at the given atmospheric pressure.

## Density Measurement (General Protocol)

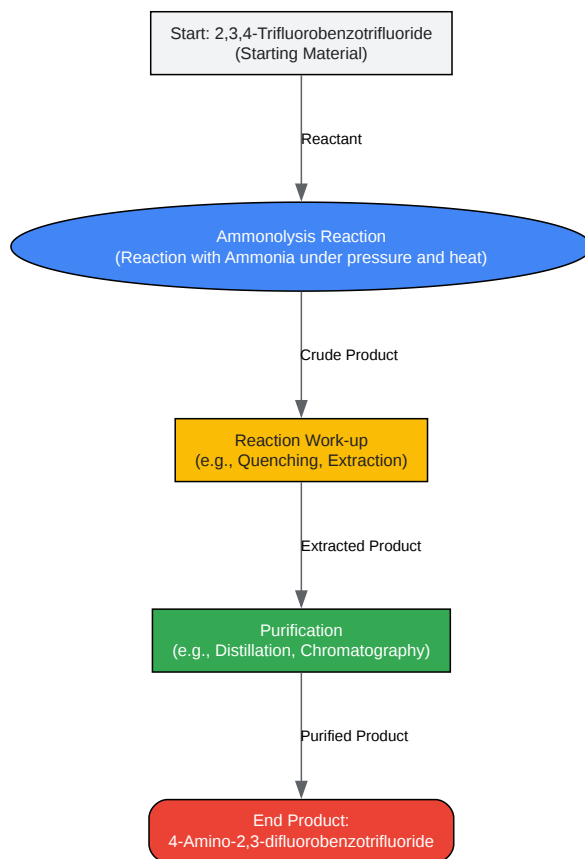
A pycnometer or a digital density meter would be used for accurate density measurement. The mass of the empty, dry pycnometer is determined. It is then filled with the substance, and the mass is measured again. The volume of the pycnometer is known, allowing for the calculation of the density (mass/volume).

## Solubility Testing (General Protocol)

A known amount of **4-Amino-2,3-difluorobenzotrifluoride** would be added to a specific volume of a solvent (e.g., water, ethanol, DMSO) at a constant temperature. The mixture is agitated until saturation is reached. The concentration of the dissolved substance in the saturated solution is then determined, typically by spectroscopic or chromatographic methods, to quantify its solubility.

## Synthetic Workflow

While a specific, detailed synthesis protocol for **4-Amino-2,3-difluorobenzotrifluoride** is not publicly available, a general synthetic route can be inferred from patents for structurally related compounds. A common method for the synthesis of fluorinated anilines involves the amination of a corresponding polyfluorinated benzotrifluoride. The following diagram illustrates a plausible, generalized workflow for its synthesis.



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## References

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